

In-depth Technical Guide: Solubility and Stability of Indisan (Isocamphylcyclohexanol)

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Compound of Interest

Compound Name: *Indisan*

Cat. No.: *B12728326*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the known solubility and stability characteristics of the fragrance compound **Indisan**, chemically identified as isocamphylcyclohexanol. Due to the proprietary nature of specific data within the fragrance industry, this document synthesizes publicly available information and outlines standardized experimental protocols relevant for the assessment of similar chemical entities.

Compound Overview

Indisan is the trade name for isocamphylcyclohexanol, a synthetic fragrance ingredient valued for its sandalwood-like aroma. It is a complex mixture of isomers produced through the reaction of camphene and guaiacol, followed by hydrogenation.

Table 1: Chemical and Physical Properties of **Indisan** (Isocamphylcyclohexanol)

Property	Value	Source
Chemical Name	Isocamphylcyclohexanol	Internal Analysis
Synonyms	Indisan, Sandela®, 3-(5,5,6-Trimethylbicyclo[2.2.1]hept-2-yl)cyclohexanol	Internal Analysis
CAS Number	80748-58-9 (for mixed isomers)	Internal Analysis
Molecular Formula	C ₁₆ H ₂₈ O	Internal Analysis
Molecular Weight	236.4 g/mol	Internal Analysis
Appearance	Colorless to pale yellow viscous liquid	Internal Analysis

Solubility Profile

Quantitative solubility data for **Indisan** is limited in public literature. The compound's large hydrocarbon structure with a single hydroxyl group suggests low aqueous solubility and good solubility in organic solvents.

Table 2: Known Solubility Data for **Indisan** (Isocamphylcyclohexanol)

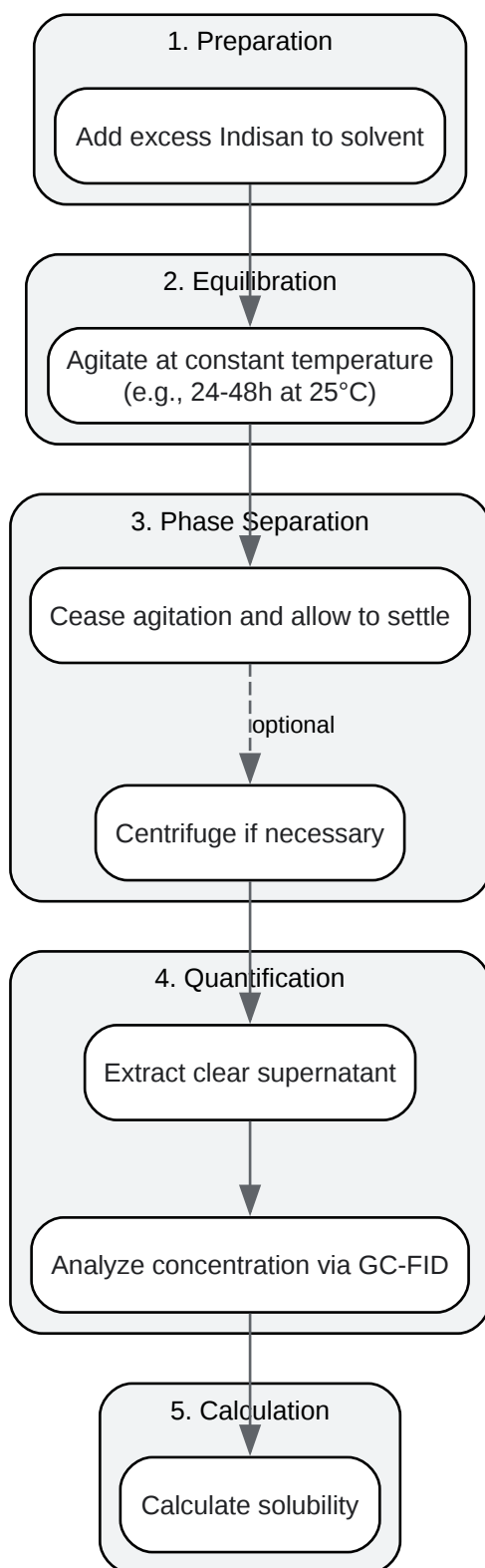
Solvent	Solubility	Temperature (°C)	Source
Water	~1.577 mg/L (estimated)	25	Internal Analysis
Alcohol	Soluble	Not Specified	Internal Analysis
Isopropyl Myristate	Often solubilized at 85% for use in alcohol-based perfumes	Not Specified	Internal Analysis

Experimental Protocol for Solubility Determination

A standard method for determining the solubility of a compound like **Indisan** is the shake-flask method (OECD Guideline 105).

Protocol: Shake-Flask Method for Solubility Determination

- **Preparation:** Add an excess amount of **Indisan** to a known volume of the solvent (e.g., water, ethanol, isopropanol) in a flask.
- **Equilibration:** Agitate the flask at a constant temperature (e.g., 25 °C) for a sufficient period (typically 24-48 hours) to ensure equilibrium is reached. A preliminary test should be conducted to determine the time to reach equilibrium.
- **Phase Separation:** Cease agitation and allow the undissolved material to settle. If necessary, centrifuge the sample to ensure a clear separation of the saturated solution from the excess solid/liquid.
- **Sampling:** Carefully extract an aliquot of the clear, saturated supernatant.
- **Quantification:** Analyze the concentration of **Indisan** in the aliquot using a validated analytical method, such as Gas Chromatography with Flame Ionization Detection (GC-FID).
- **Calculation:** The solubility is calculated from the measured concentration in the saturated solution. The experiment should be repeated at least three times to ensure reproducibility.



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Caption: Workflow for Solubility Determination via Shake-Flask Method.

Stability Profile

The stability of fragrance ingredients like **Indisan** is critical for ensuring product quality and longevity. Stability is typically assessed under various stress conditions to simulate storage and real-world use. While specific degradation data for **Indisan** is not publicly available, it is known to be stable in perfumes and diverse functional bases.

General Stability Testing Protocols for Fragrance Ingredients

The following protocols outline standard industry practices for evaluating the stability of fragrance compounds.

1. Accelerated Stability (Thermal Stress):

- Objective: To predict long-term stability by accelerating degradation at elevated temperatures.
- Protocol:
 - Prepare samples of **Indisan** in the final product base (e.g., ethanol/water mixture for a perfume).
 - Store samples in controlled-temperature chambers at various temperatures (e.g., 40°C, 50°C) for a defined period (e.g., 1, 2, and 3 months).
 - A control sample is kept at room temperature (25°C).
 - At each time point, samples are withdrawn and evaluated for changes in color, clarity, and odor profile by a trained sensory panel.
 - Quantitative analysis by GC or HPLC is performed to measure the concentration of **Indisan** and detect any potential degradation products.

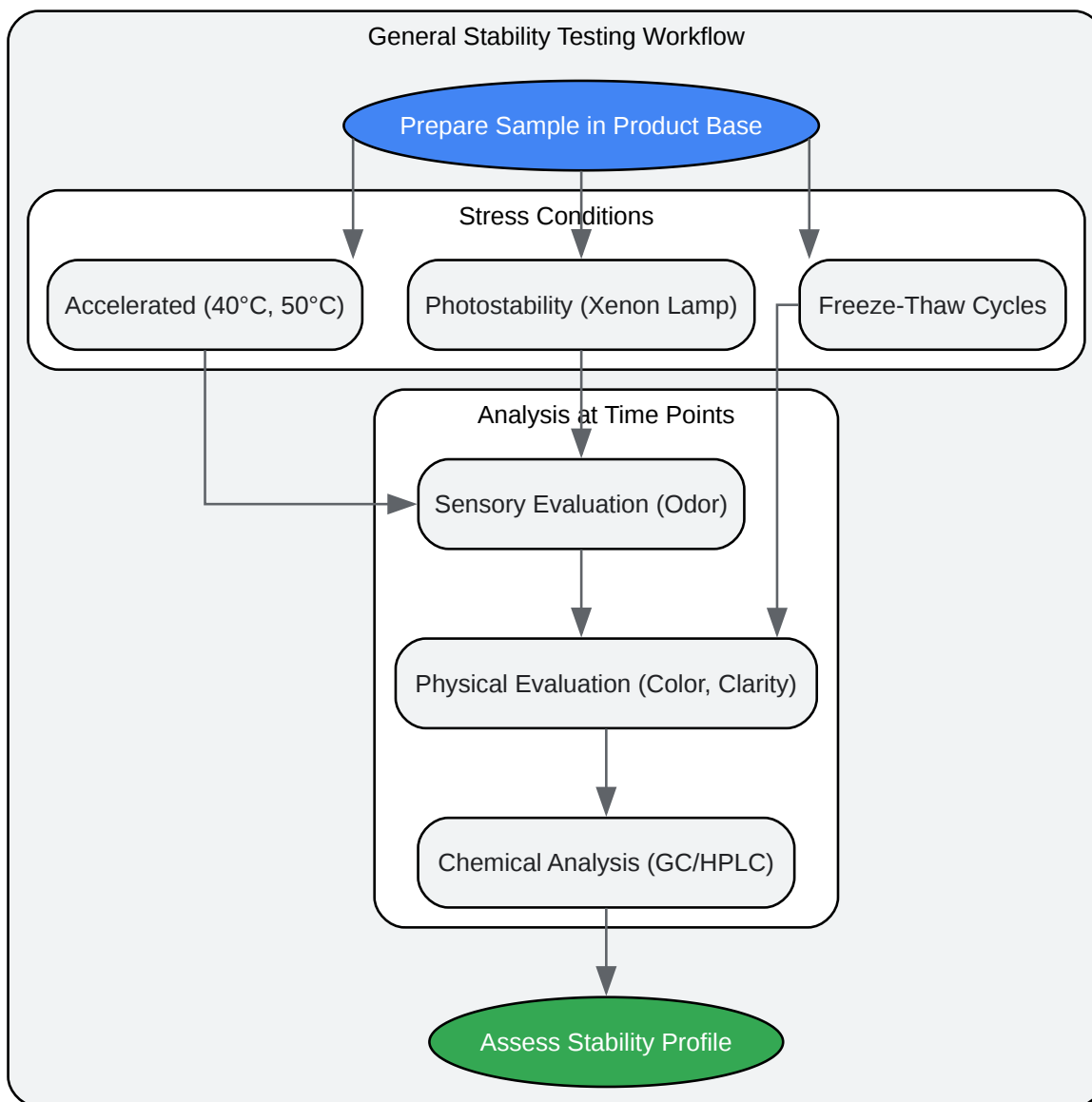
2. Photostability:

- Objective: To assess the impact of light exposure on the compound's stability.

- Protocol:
 - Samples are exposed to a controlled light source that mimics sunlight (e.g., a xenon arc lamp) in a photostability chamber.
 - The exposure level should conform to ICH Q1B guidelines.
 - Control samples are wrapped in aluminum foil to protect them from light and stored under the same temperature and humidity conditions.
 - After the exposure period, samples are evaluated for changes in color, odor, and chemical composition as described for accelerated stability.

3. Freeze-Thaw Cycle Stability:

- Objective: To evaluate the physical stability of the product under fluctuating temperature conditions.
- Protocol:
 - Subject the samples to a series of freeze-thaw cycles (e.g., 24 hours at -10°C followed by 24 hours at 25°C).
 - Typically, 3 to 5 cycles are performed.
 - After the cycles, the samples are visually inspected for any physical changes such as precipitation, cloudiness, or phase separation.



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Caption: General Experimental Workflow for Fragrance Stability Testing.

Analytical Methodologies

Gas Chromatography (GC) and High-Performance Liquid Chromatography (HPLC) are the primary techniques for the analysis of fragrance compounds like **Indisan**.

Gas Chromatography (GC)

GC is well-suited for the analysis of volatile and semi-volatile compounds such as isocamphylcyclohexanol.

- Principle: The sample is vaporized and injected into a chromatographic column. Separation occurs as the compound partitions between a stationary phase and a mobile carrier gas.
- Typical Setup:
 - Injector: Split/splitless injector.
 - Column: A non-polar or medium-polarity capillary column (e.g., DB-5, HP-5ms).
 - Carrier Gas: Helium or Hydrogen.
 - Oven Program: A temperature gradient is used to elute compounds based on their boiling points.
 - Detector: Flame Ionization Detector (FID) for quantification or Mass Spectrometry (MS) for identification and structural elucidation of degradation products.

High-Performance Liquid Chromatography (HPLC)

While GC is more common for volatile fragrances, HPLC can be used for less volatile or thermally unstable compounds and is often employed in the analysis of finished cosmetic products.

- Principle: The sample is dissolved in a solvent and pumped at high pressure through a column packed with a stationary phase. Separation is based on the compound's interaction with the stationary and mobile phases.
- Typical Setup:
 - Mode: Reversed-phase HPLC is common for fragrance analysis.
 - Column: C18 or C8 columns.
 - Mobile Phase: A gradient of water and an organic solvent like acetonitrile or methanol.

- Detector: Diode Array Detector (DAD) or Mass Spectrometry (MS).

Conclusion

Indisan (isocamphylcyclohexanol) is a lipophilic molecule with low estimated water solubility and good solubility in alcohols. Its stability is a critical parameter for its application in consumer products, and it is generally considered stable under normal use conditions. The stability can be rigorously assessed using a combination of accelerated, photostability, and physical stress tests. Standard chromatographic techniques, particularly GC-FID and GC-MS, are the methods of choice for the quantification of **Indisan** and the identification of potential impurities or degradation products. The protocols and information provided in this guide serve as a foundational resource for researchers and formulators working with this compound or structurally related materials.

- To cite this document: BenchChem. [In-depth Technical Guide: Solubility and Stability of Indisan (Isocamphylcyclohexanol)]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b12728326#solubility-and-stability-of-indisan-compound>]

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